Technical Guide: Physicochemical Profiling and Bioanalytical Application of Nemadipine B-d10

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Compound of Interest

Compound Name:	*Nemadipine B-d10*
Cat. No.:	*B12416824*

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Executive Summary

Nemadipine B-d10 (Diethyl 1,4-dihydro-2,6-dimethyl-4-(2,3-dichlorophenyl)-3,5-pyridinedicarboxylate-d10) is a stable isotope-labeled internal standard (SIL-IS) utilized in the precise quantification of Nemadipine B and related dihydropyridine (DHP) calcium channel blockers.

Distinguished by the substitution of ten hydrogen atoms with deuterium (

H) on the diethyl ester moieties, this compound exhibits negligible kinetic isotope effects (KIE) during chromatographic separation but provides a distinct mass shift (+10 Da) essential for mass spectrometry differentiation. This guide outlines its critical properties, handling protocols for photosensitivity, and application in LC-MS/MS workflows.

Chemical Identity & Structural Characterization[1][2][3][4]

Nemadipine B is the diethyl ester analog of Felodipine.[1] The d10 variant specifically targets the two ethyl ester side chains, ensuring the isotopic label is retained during metabolic aromatization, provided ester hydrolysis does not occur.

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Nomenclature and Stoichiometry

Parameter	Detail
Chemical Name	1,4-Dihydro-2,6-dimethyl-4-(2,3-dichlorophenyl)-3,5-pyridinedicarboxylic acid diethyl ester-d10
Parent Compound	Nemadipine B (Felodipine Diethyl Ester)
CAS Number (Parent)	79925-38-5
Molecular Formula	
Molecular Weight	~408.34 g/mol (vs. 398.28 g/mol for unlabeled)
Isotopic Purity	99% deuterated forms ( )

Structural Diagram & Isotope Distribution

The following diagram illustrates the core dihydropyridine scaffold and the specific localization of the deuterium labels on the C3 and C5 ester chains.

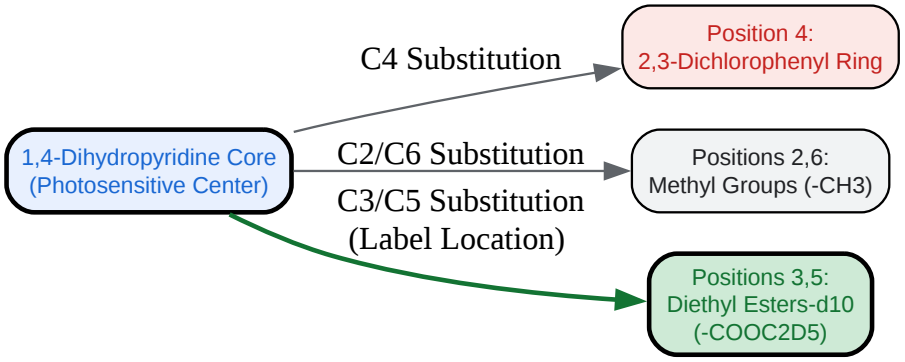


Figure 1: Structural connectivity of Nemadipine B-d10 highlighting deuterated ethyl groups.

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Physical and Chemical Properties[1][2][3][6][7][8]

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Physicochemical Profile

Nemadipine B-d10 shares the lipophilic nature of the dihydropyridine class. Researchers must account for its poor aqueous solubility during stock solution preparation.

Property	Value / Description	Experimental Implication
Appearance	Pale yellow crystalline powder	Visual check for degradation (darkening indicates oxidation).
Solubility (Water)	< 10 µg/mL (Insoluble)	Requires organic co-solvent for aqueous buffers.
Solubility (Organic)	DMSO (>20 mg/mL), Methanol, Ethanol	Dissolve in 100% DMSO for stock solutions.
LogP (Predicted)	~3.8 - 4.2	High retention on C18 columns; stickiness to plasticware.
pKa	~5.0 (Dihydropyridine nitrogen)	Neutral at physiological pH; ionizes at low pH.

Stability and Reactivity (Critical)

1. Photochemical Instability (The "Nitro-DHP" Effect): Like Nifedipine and Felodipine, Nemadipine B is highly sensitive to UV and visible light (wavelengths < 450 nm). Exposure triggers the aromatization of the dihydropyridine ring to the corresponding pyridine derivative, which is pharmacologically inactive and has a mass of [M-2].

- Protocol: All handling must occur under sodium vapor lamps or monochromatic yellow light (500 nm+). Wrap all vessels in aluminum foil.

2. Hydrolytic Stability: The ester linkages are susceptible to hydrolysis by esterases in biological matrices (plasma/liver microsomes) or extreme pH.

- Protocol: Process biological samples on ice; consider adding esterase inhibitors (e.g., BNPP or PMSF) if instability is observed during method validation.

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Bioanalytical Application: LC-MS/MS Workflow

Nemadipine B-d10 is the gold standard Internal Standard (IS) for quantifying Nemadipine B because it compensates for matrix effects (ion suppression/enhancement) and recovery variability.

Mass Spectrometry Transitions

In Electrospray Ionization (ESI) positive mode, DHPs typically form the protonated molecule

.

- Precursor Ion (Q1):m/z 409.4 (

)

- Product Ions (Q3):
  - Primary (Quantifier):m/z 363.4 (Loss of deuterated ethanol

    or formate).
  - Secondary (Qualifier):m/z 331.4 (Aromatized pyridine fragment).
  - Note: Transitions must be optimized on the specific instrument due to collision energy (CE) variances.

Sample Preparation Protocol

This protocol uses Protein Precipitation (PPT), which is cost-effective and minimizes ester hydrolysis compared to liquid-liquid extraction (LLE) with alkaline buffers.

- Stock Preparation: Dissolve 1 mg **Nemadipine B-d10** in 1 mL DMSO (1 mg/mL). Store at -80°C.
- Working IS Solution: Dilute stock in Acetonitrile to 100 ng/mL.
- Extraction:
  - Aliquot 50 µL plasma sample.

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- Add 200 µL Working IS Solution (Acetonitrile precipitates proteins and delivers IS).
- Vortex (1 min) and Centrifuge (10 min, 15,000 x g, 4°C).
- Transfer supernatant to amber glass vials (prevent adsorption to plastic).

Analytical Logic Diagram

The following workflow ensures data integrity by preventing photodegradation and correcting for matrix effects.

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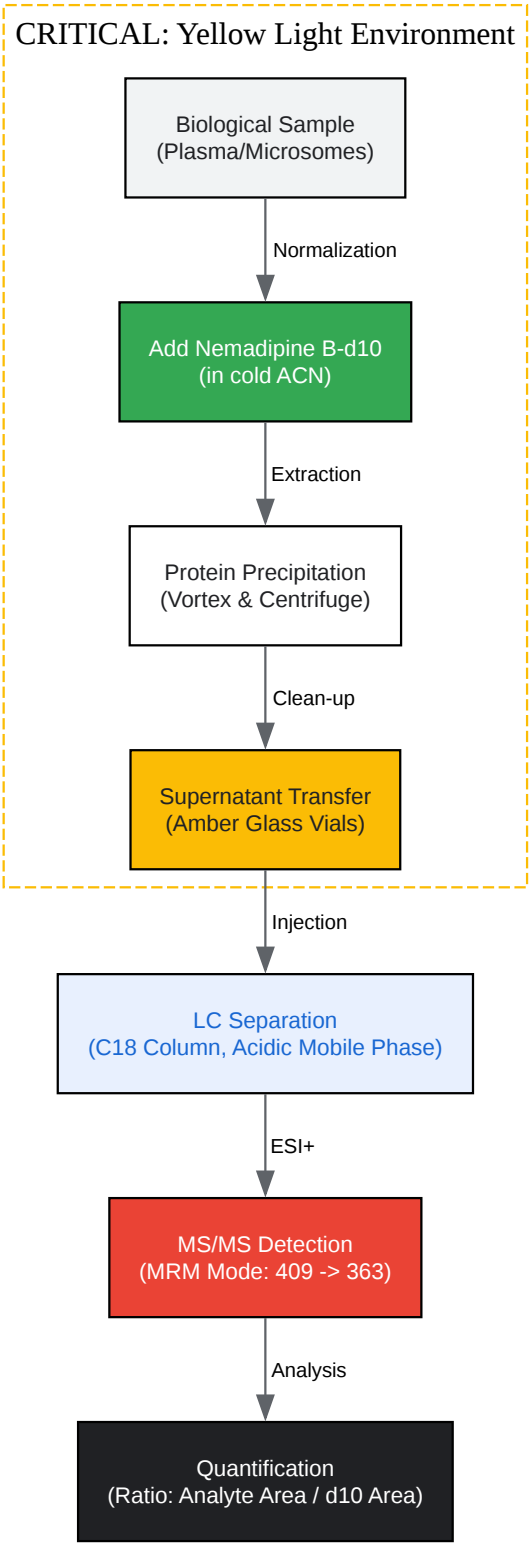


Figure 2: Self-validating LC-MS/MS workflow using Nemadipine B-d10.

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Synthesis Route (Hantzsch Reaction)

If commercial stock is unavailable, **Nemadipine B-d10** is synthesized via a modified Hantzsch Dihydropyridine Synthesis.

- Reagents:
  - 2,3-Dichlorobenzaldehyde.[2][3]
  - Ethyl Acetoacetate-d5 (The source of the deuterium label).
  - Ammonium Acetate (Nitrogen source).
- Mechanism:
  - Condensation of the aldehyde, ammonia, and two equivalents of ethyl acetoacetate-d5.
  - Reflux in ethanol-d6 (to prevent proton exchange) or an inert solvent.
- Purification: Recrystallization from ethanol/water. Avoid silica chromatography if possible to prevent oxidation on the column.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 2856102, Nemadipine-A (Structural Analog Reference). Retrieved from [Link]
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